

A Comprehensive Technical Guide to 2-(Benzyloxy)-N-(3-bromobenzyl)acetamide

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Compound of Interest

Compound Name: 2-(Benzyloxy)-N-(3-bromobenzyl)acetamide

CAS No.: 2007044-68-8

Cat. No.: B2705416

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Abstract

This technical guide provides a comprehensive overview of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**, a substituted acetamide with potential applications in medicinal chemistry and drug development. This document details the compound's physicochemical properties, outlines a robust and validated protocol for its synthesis via amide coupling, and discusses methods for its characterization and quality control. Furthermore, it situates the compound within the broader context of structurally related molecules known for their biological activity, offering insights into its potential research applications. This guide is intended for researchers, chemists, and professionals in the field of drug discovery and organic synthesis.

Introduction

2-(Benzyloxy)-N-(3-bromobenzyl)acetamide belongs to the N-benzylacetamide class of organic compounds. This structural class has garnered significant interest in the scientific community, particularly for its diverse biological activities. Notably, derivatives of N-benzylacetamides have been investigated for their potential as anticonvulsant agents. The core

structure of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** features a central acetamide linker connecting a benzyloxy moiety and a 3-bromobenzyl group. The presence of the flexible ether linkage and the bromine-substituted aromatic ring provides a unique combination of lipophilicity and potential for specific molecular interactions, making it a compound of interest for further investigation in drug discovery programs.

Physicochemical and Structural Properties

A clear understanding of the fundamental properties of a compound is critical for its application in research and development. The key identifiers and properties of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** are summarized below.

Property	Value	Source
CAS Number	2007044-68-8	[Synthonix]
Molecular Formula	C ₁₆ H ₁₆ BrNO ₂	[Synthonix]
Molecular Weight	334.21 g/mol	Calculated
Purity (Typical)	>97%	[Synthonix]
SMILES	<chem>Brc1cccc(CNC(=O)COc2ccccc2)c1</chem>	[Synthonix]
InChI Key	Not available	-

Synthonix. **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** - [B58677].

Synthesis and Mechanism

The synthesis of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** is most efficiently achieved through an amide bond formation reaction, a cornerstone of medicinal chemistry. This involves the coupling of a carboxylic acid (or its activated derivative) with a primary amine.

Synthetic Strategy: Amide Coupling

The logical and most direct route involves the reaction between 2-(benzyloxy)acetic acid and 3-bromobenzylamine. To facilitate this reaction, which does not proceed spontaneously under

ambient conditions, the carboxylic acid's hydroxyl group must be converted into a better leaving group. This "activation" is the central principle of amide coupling reactions.

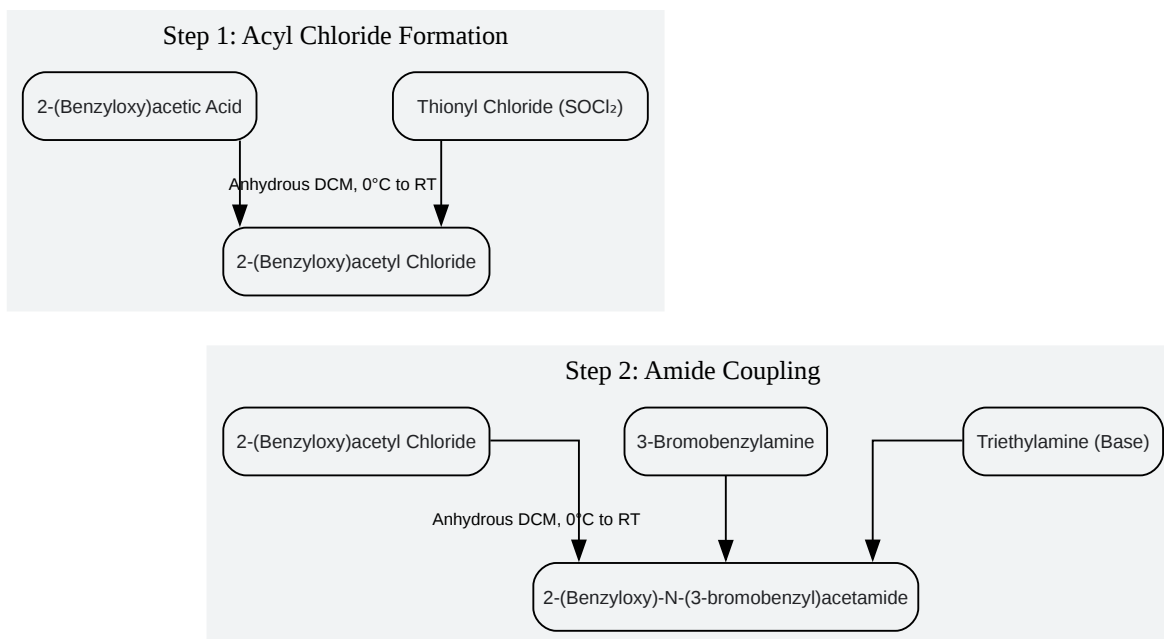
There are two primary, highly effective strategies for this synthesis:

- **Acyl Chloride Method:** This involves converting 2-(benzyloxy)acetic acid into the highly reactive 2-(benzyloxy)acetyl chloride. The subsequent reaction with 3-bromobenzylamine is rapid and often high-yielding. This method is chosen for its efficiency, though it requires careful handling of the moisture-sensitive acyl chloride.
- **Coupling Reagent Method:** This one-pot approach utilizes a coupling reagent (e.g., DCC, HATU) to activate the carboxylic acid in situ before the addition of the amine. This method avoids the isolation of the often-unstable acyl chloride and is suitable for more sensitive substrates.

The following sections will detail the acyl chloride method due to its straightforwardness and high reactivity.

Synthesis Workflow

The overall synthetic process is a two-step procedure starting from commercially available precursors.



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Caption: Synthetic workflow for **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**.

Detailed Experimental Protocol

This protocol is a self-validating system. Successful synthesis will yield a product with the expected analytical characteristics as described in Section 4.

Reagents and Materials:

- 2-(Benzyloxy)acetic acid (CAS: 30379-55-6)[1][2]
- Thionyl chloride (SOCl₂)
- 3-Bromobenzylamine (CAS: 10269-01-9)[3][4]

- Triethylamine (Et_3N)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware, magnetic stirrer, and ice bath

Procedure:

Step 1: Synthesis of 2-(Benzyloxy)acetyl chloride

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-(benzyloxy)acetic acid (1.0 eq.) in anhydrous DCM.
- Cool the solution to 0°C using an ice bath.
- Slowly add thionyl chloride (1.2 eq.) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction by TLC (thin-layer chromatography) to confirm the consumption of the starting material.
- Remove the solvent and excess thionyl chloride under reduced pressure. The resulting crude 2-(benzyloxy)acetyl chloride is typically used in the next step without further purification.

Step 2: Synthesis of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**

- Dissolve 3-bromobenzylamine (1.0 eq.) and triethylamine (1.5 eq.) in anhydrous DCM in a separate round-bottom flask under an inert atmosphere.
- Cool the solution to 0°C using an ice bath.

- Dissolve the crude 2-(benzyloxy)acetyl chloride from Step 1 in a small amount of anhydrous DCM and add it dropwise to the amine solution.
- Allow the reaction to warm to room temperature and stir overnight.
- Upon completion (monitored by TLC), quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** as a pure solid.

Characterization and Quality Control

To ensure the identity and purity of the synthesized compound, a panel of standard analytical techniques should be employed.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum should confirm the presence of all expected protons. Key signals include the singlet for the -OCH₂- protons of the benzyloxy group, the doublet for the benzylic -CH₂- protons of the bromobenzyl group, a singlet for the -COCH₂- protons, and distinct aromatic signals for both phenyl rings, as well as a triplet for the amide N-H proton.
- ¹³C NMR (Carbon Nuclear Magnetic Resonance): The spectrum will show the correct number of carbon signals, including the characteristic amide carbonyl peak (~170 ppm) and signals corresponding to the benzylic carbons and aromatic carbons.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry should show a molecular ion peak [M+H]⁺ corresponding to the calculated molecular weight (335.0/337.0 for the bromine isotopes).
- FT-IR (Fourier-Transform Infrared Spectroscopy): The IR spectrum should display characteristic absorption bands for the N-H stretch (around 3300 cm⁻¹) and the amide C=O

stretch (around 1650 cm^{-1}).

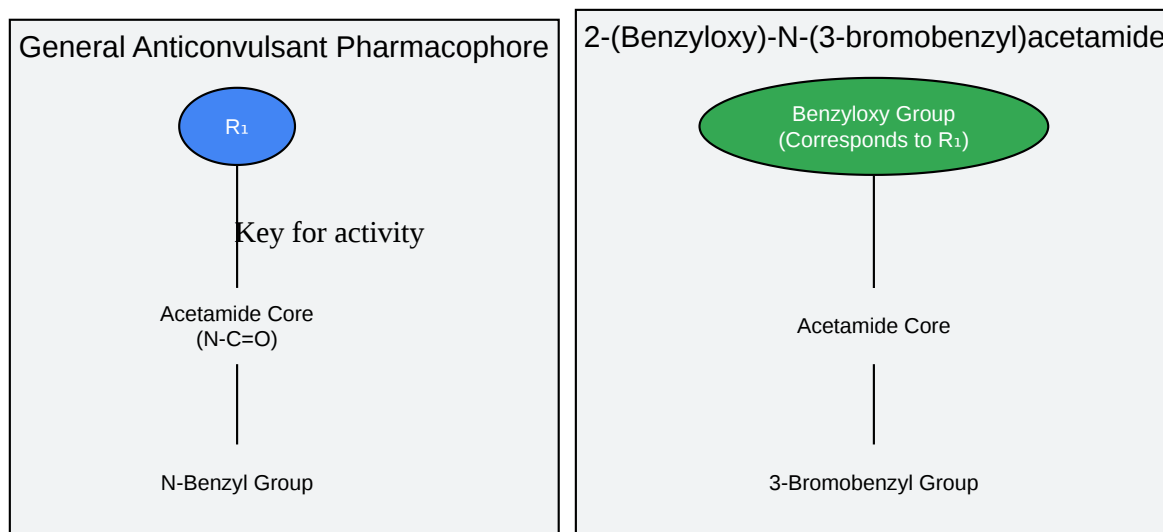
Potential Applications and Research Context

While specific biological data for **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** is not widely published, its structural components suggest a strong rationale for its synthesis and evaluation in neuroscience and medicinal chemistry.

Analogue of Anticonvulsant Agents

Studies have demonstrated that N-benzyl-2-acetamidopropionamide derivatives possess potent anticonvulsant properties. For instance, compounds like Lacosamide, which feature a core N-benzyl acetamide structure, are approved for the treatment of epilepsy. Research in this area indicates that small heteroatom substituents at the position corresponding to the benzyloxy group in our target molecule are crucial for maximal anticonvulsant activity.

The diagram below illustrates the general pharmacophore for this class of anticonvulsants and the position of the key moieties present in **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**.



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Caption: Comparison of the target molecule to a general anticonvulsant pharmacophore.

The synthesis of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** is a logical step in the exploration of the structure-activity relationship (SAR) of this class of compounds. The introduction of a larger benzyloxy group and a bromine atom on the N-benzyl ring allows for the probing of steric and electronic requirements of the relevant biological targets.

Safety and Handling

Appropriate safety precautions must be taken when synthesizing and handling this compound and its precursors.

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a laboratory coat, and chemical-resistant gloves.
- **Ventilation:** All manipulations, especially those involving thionyl chloride and dichloromethane, should be performed in a certified chemical fume hood.
- **Reagent Handling:** Thionyl chloride is highly corrosive and reacts violently with water to release toxic HCl gas. Triethylamine is flammable and has a strong odor. Handle these reagents with extreme care.
- **Waste Disposal:** Dispose of all chemical waste in accordance with local, state, and federal regulations.

References

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